

Guazatine Acetate: A Technical Guide to its History, Development, and Fungicidal Action

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Compound of Interest

Compound Name: *Guazatine acetate salt*

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Abstract

Guazatine acetate is a non-systemic, broad-spectrum fungicide that has been utilized in agriculture for several decades, primarily for seed treatment and post-harvest applications to control a range of fungal pathogens. It is not a singular chemical entity but a complex mixture of guanidated polyamines, with its fungicidal activity stemming from the disruption of fungal cell membrane integrity. This technical guide provides a comprehensive overview of the history, chemical properties, synthesis, mode of action, and fungicidal efficacy of Guazatine acetate. It also details analytical methodologies for residue detection and summarizes key toxicological data. While the precise signaling pathways affected by Guazatine acetate are not fully elucidated, this guide presents a model of its disruptive action on the fungal cell membrane and its potential downstream consequences.

Introduction and Historical Development

Guazatine was first introduced in Sweden in 1974 as a fungicide for seed treatment.^[1] Initially, the common name "guanocetine" was used, but this was later changed to Guazatine.^[2] It is now recognized that commercial Guazatine is a reaction mixture of several guanidated polyamines, rather than a single compound.^[2] The fungicidal properties of these guanidine-containing compounds led to the development of Guazatine acetate, a formulation with enhanced stability and ease of application, typically supplied as an aqueous solution.^[1] Its primary applications

include the control of seed-borne diseases in cereals and post-harvest diseases in citrus fruits, rockmelons, and tomatoes.[3][4]

Chemical Properties and Composition

Guazatine acetate is a mixture of the acetate salts of various guanidated polyamines. The technical product is a complex mixture, with the main components being fully and partially guanidated derivatives of oligoamines, such as di-, tri-, and tetra-amines.

The composition of a typical technical Guazatine mixture is detailed in the table below. The notation "G" represents a guanidated amino group, while "N" represents a non-guanidated amino group.

Component	Abbreviation	Typical Content (%)
Guanidated Diamine	GG	29.5
Guanidated Triamine	GGG	30.6
Monoguanidated Diamine	GN	9.8
Diguanidated Triamine	GGN	8.1
Diguanidated Triamine	GNG	4.5
Tetraguanidated Tetramine	GGGG	5.1
Guanidated-Non-guanidated-Non-guanidated Triamine	GNN	1.7
Guanidated-Non-guanidated-Guanidated Triamine	GNGN	-
Guanidated-Guanidated-Non-guanidated-Guanidated Tetramine	GGGN	1.4
Other Tetramines	-	3.1
Other Pentamines	-	1.4
Hexamines and above	-	0.6
Non-guanidated Diamine	NN	0.8
Non-guanidated Triamine	NNN	<0.1

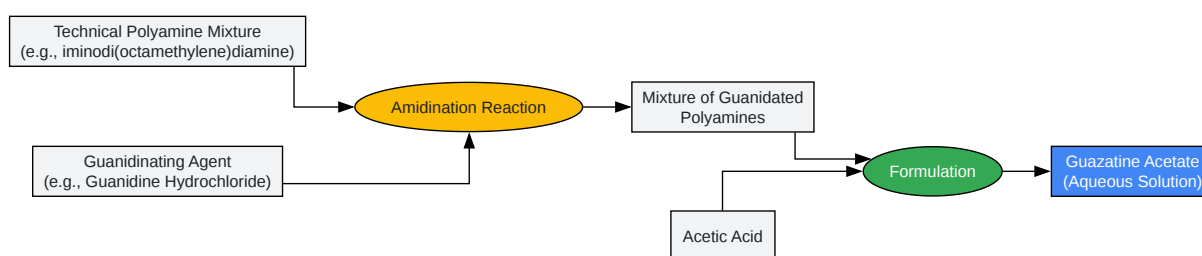
Data compiled from multiple sources. The exact composition can vary between production batches.[\[4\]](#)[\[5\]](#)

Synthesis of Guazatine Acetate

The commercial synthesis of Guazatine involves the amidination of a technical mixture of polyamines, primarily derived from octamethylenediamine.[\[1\]](#) This process is carried out by

reacting the polyamine mixture with guanidine compounds.[1] The resulting product is a heterogeneous mixture of oligomers containing guanidated primary and secondary amino groups linked by octamethylene bridges.[1] This mixture is then formulated as acetate salts to improve stability and facilitate its use as a fungicide.[1]

Detailed experimental protocols for the industrial synthesis of Guazatine acetate are not readily available in the public domain. However, a general representation of the synthesis is provided below.



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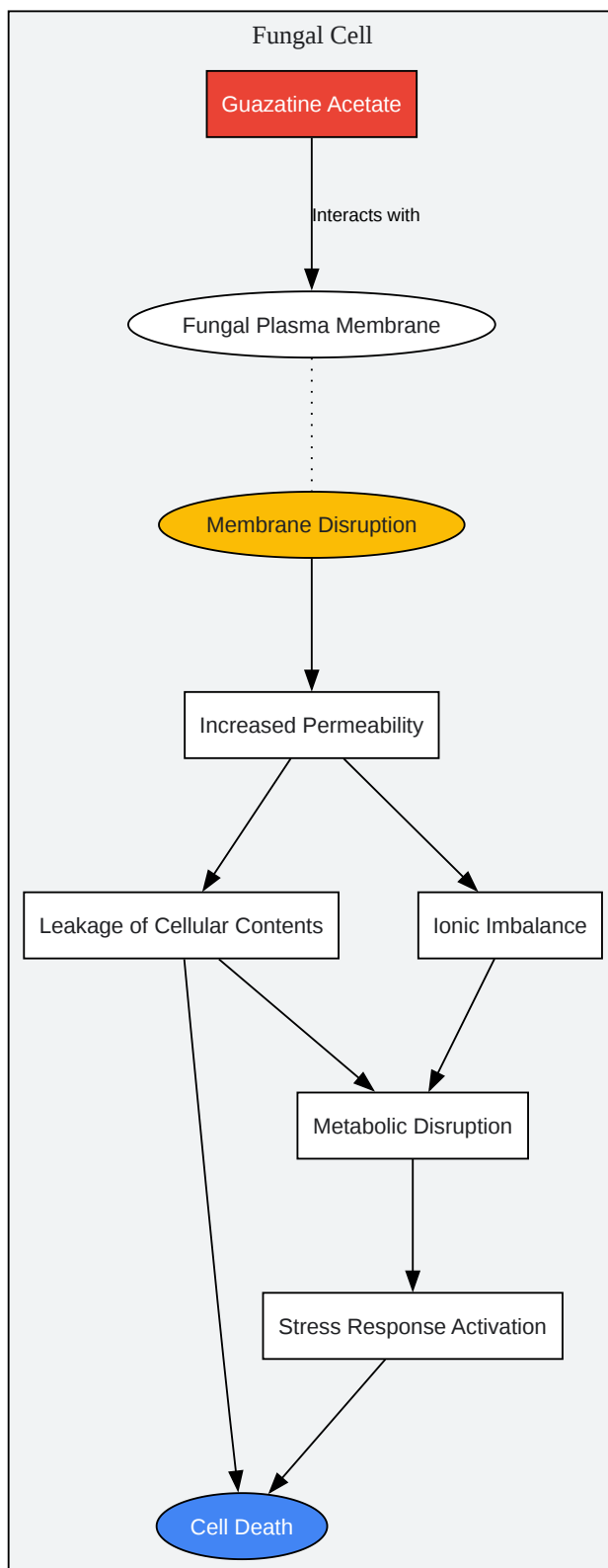
General synthesis workflow for Guazatine acetate.

Mode of Action

The primary mode of action of Guazatine acetate is the disruption of fungal cell membrane function.[4] The cationic guanidine groups in the Guazatine molecules are thought to interact with the negatively charged components of the fungal plasma membrane, leading to a loss of membrane integrity.[6] This disruption results in increased membrane permeability, leakage of essential cellular contents, and ultimately, cell death. It is believed that Guazatine acts at multiple sites on the fungal membrane, which may contribute to a lower risk of resistance development.[2]

While the specific signaling pathways triggered by this membrane disruption are not well-defined for Guazatine, it is hypothesized that the loss of membrane integrity leads to a cascade

of downstream events, including ionic imbalance, metabolic disruption, and the activation of stress response pathways.



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Hypothesized mode of action of Guazatine acetate.

Fungicidal Efficacy

Guazatine acetate is effective against a broad spectrum of plant pathogenic fungi. It is used as a seed dressing to control diseases such as seedling blight (*Fusarium* spp.), glume blotch (*Septoria nodorum*), common bunt (*Tilletia caries*), and common root rot (*Helminthosporium* spp.) in cereals.[3][4] As a post-harvest treatment, it is effective against blue mold (*Penicillium italicum*), green mold (*Penicillium digitatum*), and sour rot (*Geotrichum candidum*) in citrus fruits.[5]

Quantitative data on the efficacy (e.g., EC₅₀ or MIC values) of Guazatine acetate against specific plant pathogenic fungi are not consistently available in publicly accessible literature. The following table provides a qualitative summary of its known spectrum of activity.

Pathogen	Disease	Crop(s)
<i>Alternaria</i> spp.	Leaf spot	Cereals
<i>Cercospora</i> spp.	Leaf spot	Groundnuts, Soybean
<i>Fusarium</i> spp.	Seedling blight, Wilts	Cereals
<i>Helminthosporium</i> spp.	Leaf spots and blights	Cereals
<i>Penicillium digitatum</i>	Green mold	Citrus
<i>Penicillium italicum</i>	Blue mold	Citrus
<i>Pyricularia oryzae</i>	Rice blast	Rice
<i>Septoria</i> spp.	Leaf spot, Glume blotch	Cereals, Wheat
<i>Tilletia caries</i>	Common bunt	Cereals
Information compiled from various sources.[1][3][4]		

Experimental Protocols: Residue Analysis in Citrus Fruits

The analysis of Guazatine residues is complicated by its nature as a complex mixture. Therefore, analytical methods typically focus on the quantification of a few major components as markers, such as GG, GGG, GGN, and GNG.^[7]

Protocol: Determination of Guazatine Residues in Citrus Peel by LC-MS/MS

This protocol is based on the method described by Scordino et al. (2008).^[6]

1. Sample Preparation and Extraction: a. Homogenize the citrus peel sample. b. Weigh 10 g of the homogenized peel into a 50 mL polypropylene centrifuge tube. c. Add 20 mL of extraction solvent (1% formic acid in water/acetone, 1:2 v/v). d. Shake vigorously for 1 minute. e. Centrifuge at 4000 rpm for 5 minutes. f. Filter the supernatant through a 0.45 µm filter into a vial for LC-MS/MS analysis.

2. LC-MS/MS Analysis:

- Chromatographic Column: A hydrophilic end-capped C18 column (e.g., Aquasil C18).
- Mobile Phase: A gradient of mobile phase A (e.g., 0.1% formic acid in water) and mobile phase B (e.g., 0.1% formic acid in acetonitrile).
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Detection: Multiple Reaction Monitoring (MRM) of the specific precursor-product ion transitions for the marker components (GG, GGG, GGN, GNG) and an internal standard (e.g., dodine).

3. Quantification: a. Prepare a calibration curve using a certified reference material of a Guazatine acetate technical mixture. b. Quantify the individual marker components in the sample extract. c. The total Guazatine residue is reported as the sum of the quantified marker components, often with a correction factor based on the composition of the reference standard.



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Workflow for Guazatine residue analysis in citrus.

Toxicology Profile

The toxicological profile of Guazatine acetate has been evaluated by various regulatory agencies. It is classified as harmful if swallowed or in contact with skin, and fatal if inhaled.[8]

Toxicological Endpoint	Value	Species
Acute Oral LD ₅₀	227-300 mg/kg	Rat[3]
Acute Dermal LD ₅₀	>1000 mg/kg	Rat[3]
Acute Dermal LD ₅₀	1176 mg/kg	Rabbit[3]
2-Year Feeding (NOEL)	200 mg/kg diet	Rat and Dog[3]
Carcinogenicity	Non-carcinogenic	Rat[3]
Teratogenicity	Non-teratogenic	Rat[3]
Acceptable Daily Intake (ADI)	0.006 mg/kg/day	Human[9]
NOEL: No-Observed-Effect Level		

Conclusion

Guazatine acetate remains a relevant fungicide for specific agricultural applications, particularly due to its broad spectrum of activity and multi-site mode of action which may help in managing fungicide resistance. Its complex chemical nature presents challenges for synthesis, analysis, and a complete understanding of its mechanism of action. Further research is warranted to elucidate the specific fungal signaling pathways affected by Guazatine-induced membrane disruption and to obtain more comprehensive quantitative data on its efficacy against a wider

range of plant pathogens. This would not only enhance our understanding of this fungicide but also aid in the development of more effective and targeted disease management strategies.

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